

3-amino-1-methyl-1H-indazol-6-ol molecular weight and formula

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Compound of Interest

Compound Name: 3-amino-1-methyl-1H-indazol-6-ol

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In-Depth Technical Guide: 3-amino-1-methyl-1H-indazol-6-ol

For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data for **3-amino-1-methyl-1H-indazol-6-ol**, a heterocyclic organic compound of interest in medicinal chemistry and drug discovery.

Core Molecular Data

The fundamental molecular properties of **3-amino-1-methyl-1H-indazol-6-ol** are summarized below. These data are essential for stoichiometric calculations, analytical characterization, and computational modeling.

Property	Value
Molecular Formula	C ₈ H ₉ N ₃ O ^{[1][2]}
Molecular Weight	163.18 g/mol ^{[1][3]}
CAS Number	1031876-62-6 ^{[1][2]}

Experimental Protocols

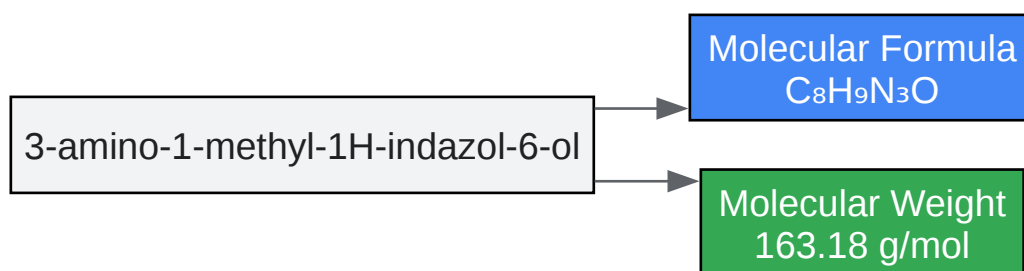
A representative synthetic protocol for **3-amino-1-methyl-1H-indazol-6-ol** is described in the literature. The following is a summary of a cited experimental procedure:

Synthesis of **3-amino-1-methyl-1H-indazol-6-ol**[3]

- Reactants: 6-fluoro-4-hydroxy benzonitrile and methyl hydrazine.
- Procedure:
 - A solution of 6-fluoro-4-hydroxy benzonitrile (10.1 g, 73.9 mmol) in methyl hydrazine (20.0 mL, 379 mmol) was stirred at 80°C for 16 hours.
 - After cooling to room temperature, the volatile components were removed under vacuum.
 - The resulting residue was triturated with dichloromethane (DCM) and methanol (MeOH).
 - The product was isolated as an off-white solid by filtration.
 - The filtrate was concentrated and purified by silica gel chromatography (DCM/MeOH: 100/0 to 95/5) to yield an additional amount of the title compound.

Logical Relationships

The relationship between the compound's name and its fundamental chemical properties can be visualized as a direct logical flow.



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Caption: Chemical Identity to Molecular Properties.

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References

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